

# Safety Guidelines for Handling and Storing 2-Fluoro-3-nitroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluoro-3-nitroaniline

Cat. No.: B1329601

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## Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety guidelines, handling procedures, and storage protocols for **2-Fluoro-3-nitroaniline** (CAS No. 21397-11-5). Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

## Chemical Identification and Properties

**2-Fluoro-3-nitroaniline** is a fluorinated aromatic amine that serves as a building block in organic synthesis. A summary of its key properties is presented in the table below.

Property	Value	Reference
CAS Number	21397-11-5	[1]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FN <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	156.11 g/mol	[1]
Appearance	Solid	
Melting Point	114-116 °C	[1]
Storage Temperature	2-8°C	[2]

## Hazard Identification and Classification

**2-Fluoro-3-nitroaniline** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin irritation (Category 2)	H315: Causes skin irritation
Eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Signal Word: Warning<sup>[3]</sup>

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Fluoro-3-nitroaniline** to prevent exposure.

PPE	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## Handling and Storage Protocols

## Handling

- Engineering Controls: All handling of solid **2-Fluoro-3-nitroaniline** that may generate dust should be performed in a certified chemical fume hood to minimize inhalation exposure.[4]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.[4]
- Procedural Workflow for Handling:



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Workflow for handling solid **2-Fluoro-3-nitroaniline**.

## Storage

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [2] The recommended storage temperature is between 2°C and 8°C.[2]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.

## Emergency Procedures

### First-Aid Measures

The following first-aid measures should be taken in case of exposure.

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. <sup>[1]</sup> Rinse mouth.
Inhalation	Move the person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Accidental Release Measures

- **Spill Cleanup:** In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid generating dust.<sup>[4]</sup>
- **Containment:** Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- **Disposal:** Collect the spilled material and absorbent into a sealed, labeled container for disposal as hazardous waste.<sup>[5]</sup> Do not allow the material to enter drains or waterways.<sup>[5]</sup>

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.<sup>[6]</sup>
- **Hazardous Combustion Products:** Combustion may produce toxic fumes, including nitrogen oxides and hydrogen fluoride.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

- **Waste Disposal:** Dispose of **2-Fluoro-3-nitroaniline** and any contaminated materials as hazardous waste in accordance with federal, state, and local regulations.<sup>[5]</sup> Do not dispose of in regular trash or down the drain.<sup>[5]</sup>
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.<sup>[5]</sup>

## Experimental Protocol: General Procedure for Use in Synthesis

The following is a general protocol for the use of **2-Fluoro-3-nitroaniline** as a starting material in a typical nucleophilic aromatic substitution reaction. This protocol should be adapted based on the specific requirements of the intended reaction.

**Objective:** To provide a general workflow for the safe use of **2-Fluoro-3-nitroaniline** in a laboratory synthesis.

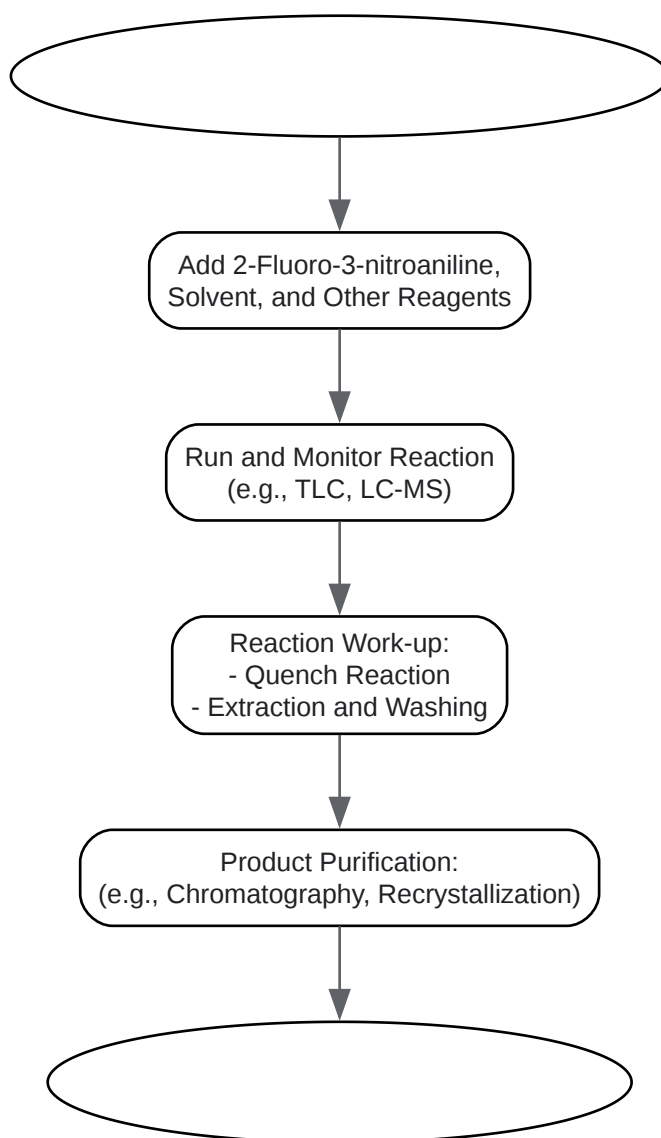
**Materials:**

- **2-Fluoro-3-nitroaniline**
- Reaction solvent (ensure compatibility)
- Other reagents as required by the specific synthesis
- Appropriate reaction vessel and work-up equipment

**Procedure:**

- **Preparation:** Set up the reaction apparatus within a certified chemical fume hood. Ensure all glassware is dry and appropriate for the reaction scale.
- **Reagent Addition:**
  - Under an inert atmosphere (if required by the reaction chemistry), add the desired amount of **2-Fluoro-3-nitroaniline** to the reaction vessel.

- Add the solvent and other reagents sequentially as dictated by the specific synthetic procedure.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, LC-MS, GC-MS).
- Work-up: Upon completion, quench the reaction and perform the work-up procedure as required. This may involve extraction, washing, and drying of the organic phase.
- Purification: Purify the crude product using a suitable method, such as column chromatography, recrystallization, or distillation.
- Waste Disposal: Collect all waste generated during the reaction and work-up in appropriately labeled hazardous waste containers for disposal.



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General synthetic workflow using **2-Fluoro-3-nitroaniline**.

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## References

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- To cite this document: BenchChem. [Safety Guidelines for Handling and Storing 2-Fluoro-3-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329601#safety-guidelines-for-handling-and-storing-2-fluoro-3-nitroaniline]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)